

N,N'-Dimethylthiourea material safety data sheet (MSDS) interpretation.

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Compound of Interest

Compound Name: *N,N'*-Dimethylthiourea

Cat. No.: B139369

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Technical Support Center: N,N'-Dimethylthiourea (DMTU)

Welcome to the technical support center for **N,N'-Dimethylthiourea** (DMTU). This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive safety information, experimental guidance, and troubleshooting advice for the effective use of DMTU in the laboratory.

Section 1: Material Safety Data Sheet (MSDS) Interpretation

This section provides a clear and concise interpretation of the critical safety data for **N,N'-Dimethylthiourea**.

Physical and Chemical Properties

Property	Value
Chemical Formula	C ₃ H ₈ N ₂ S[1]
Molecular Weight	104.18 g/mol [1]
Appearance	Crystals
Solubility	Soluble in water.[2]
Decomposition Temperature	> 65°C[2]

Hazard Identification and Safety Precautions

N,N'-Dimethylthiourea is a chemical that requires careful handling to ensure laboratory safety.

GHS Hazard Statements:

- H302: Harmful if swallowed.[3]
- H312: Harmful in contact with skin.[3]
- H315: Causes skin irritation.[4]
- H317: May cause an allergic skin reaction.[3][5]
- H318: Causes serious eye damage.[3][5]
- H335: May cause respiratory irritation.[4]
- H351: Suspected of causing cancer.[3]
- H412: Harmful to aquatic life with long lasting effects.[3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4]
- P264: Wash skin thoroughly after handling.[3][4]

- P270: Do not eat, drink or smoke when using this product.[3][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4][5]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3]
- P302+P352: IF ON SKIN: Wash with plenty of water.[3][4][5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Handling and Storage

- Handling: Handle in a well-ventilated place.[4] Wear suitable protective clothing, including gloves and eye/face protection.[4] Avoid formation of dust and aerosols.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[6] Keep away from strong oxidizing agents, strong acids, and strong bases.[2] The compound is hygroscopic, so exposure to moist air or water should be avoided.[2]

First-Aid Measures

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[4]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[4]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

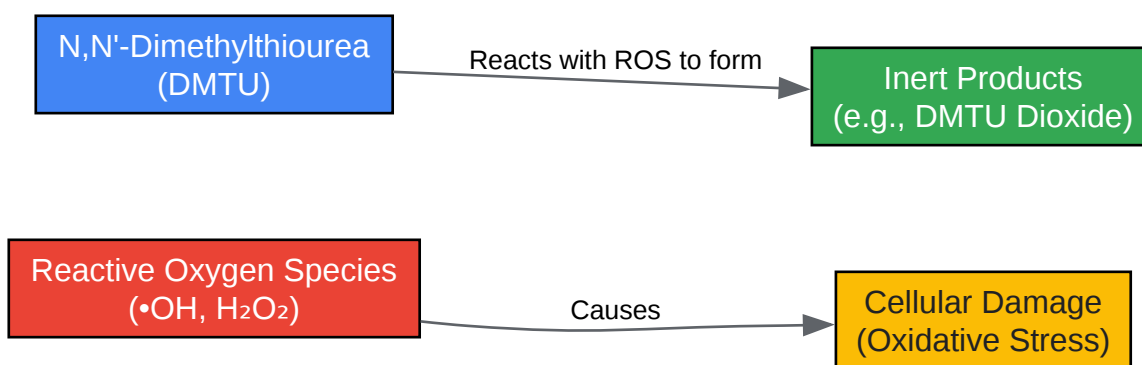
Section 2: Experimental Protocols and Applications

This section details common experimental applications of DMTU and provides methodological guidance.

Application as a Reactive Oxygen Species (ROS) Scavenger

DMTU is widely used as a potent scavenger of reactive oxygen species (ROS), particularly hydroxyl radicals ($\bullet\text{OH}$) and hydrogen peroxide (H_2O_2).^{[1][7]} Its ability to neutralize these highly reactive species makes it a valuable tool for investigating the roles of oxidative stress in various biological processes.^[1]

Mechanism of Action: DMTU reacts directly with hydroxyl radicals and hydrogen peroxide. The reaction with hydrogen peroxide is specific and yields a single stable product, **N,N'-dimethylthiourea** dioxide, which allows for the quantification of H_2O_2 in biological systems.^{[1][8]}

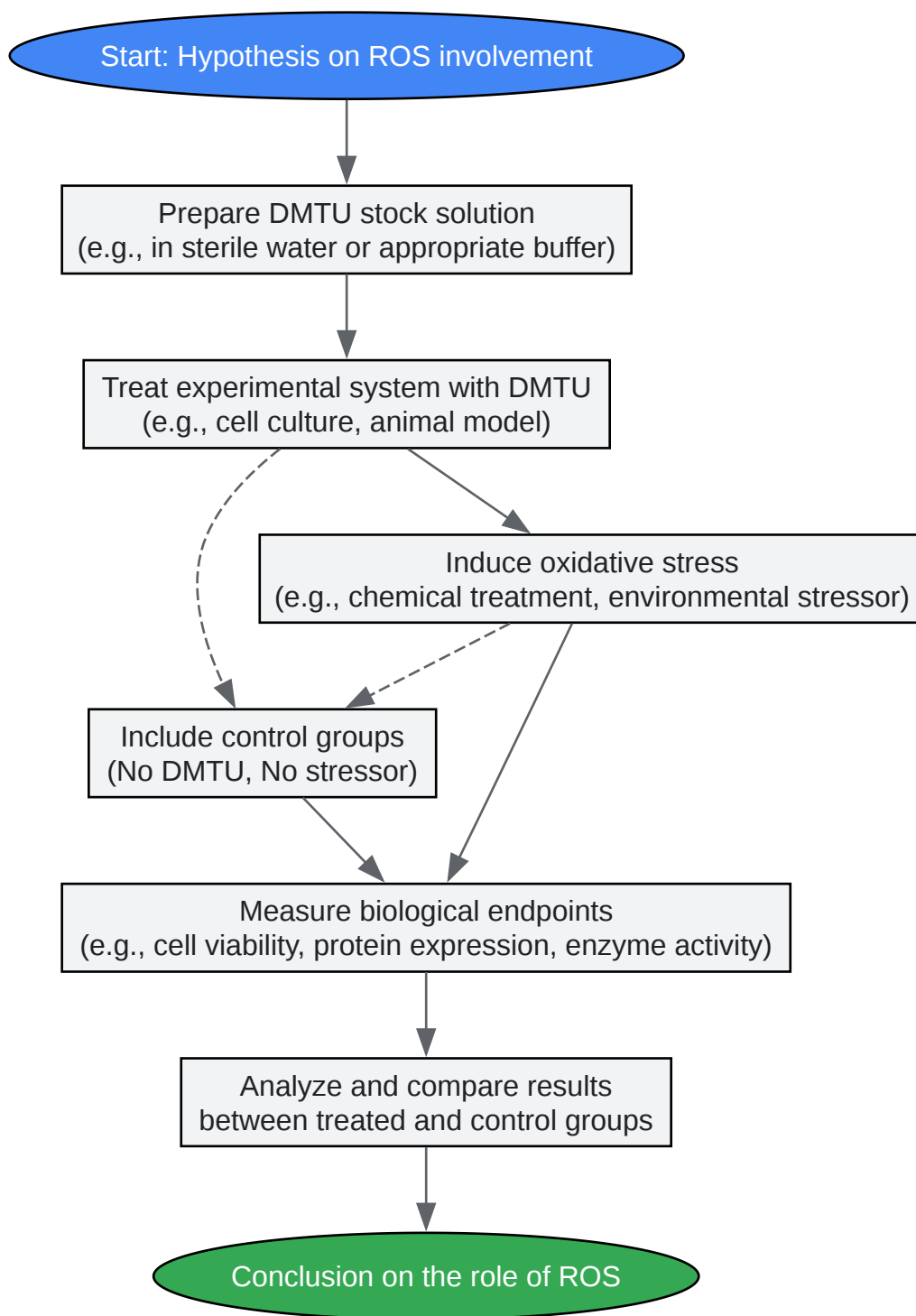


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Caption: ROS scavenging mechanism of **N,N'-Dimethylthiourea** (DMTU).

Experimental Workflow: Using DMTU to Study Oxidative Stress

The following is a generalized workflow for using DMTU as a tool to investigate the effects of ROS in a biological system.



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Caption: General experimental workflow for using DMTU.

High-Performance Liquid Chromatography (HPLC) Method for DMTU Analysis

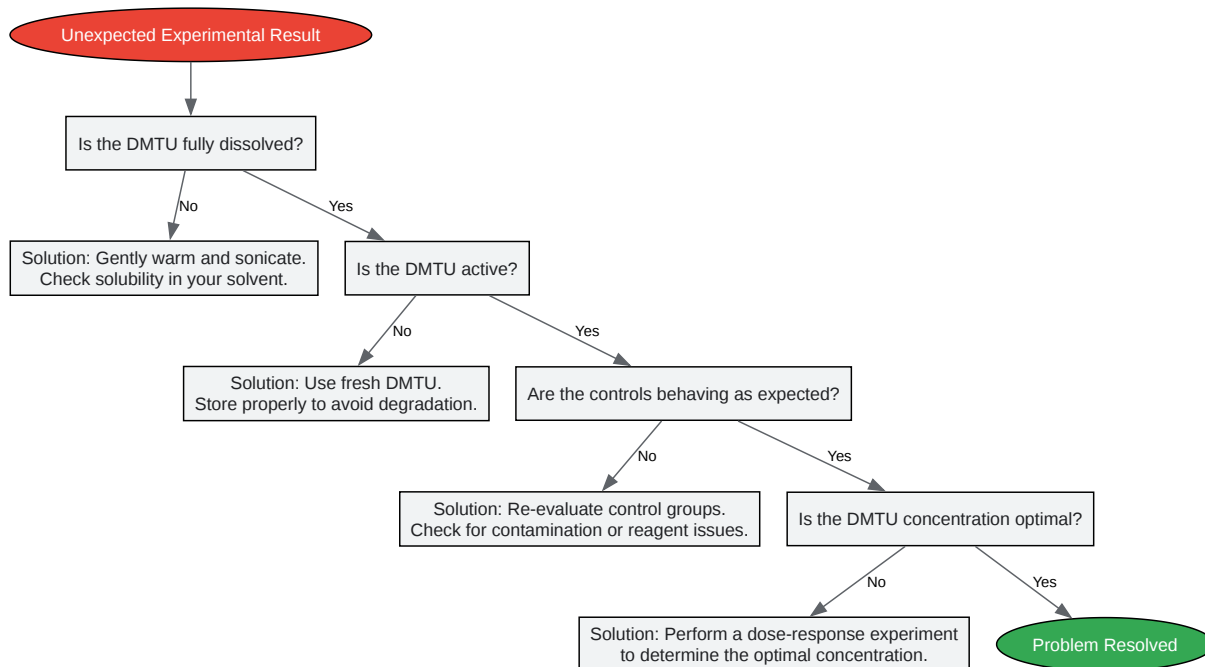
An established HPLC method can be used for the separation and analysis of DMTU.[\[9\]](#)

Parameter	Specification
Column	Primesep P Mixed-mode phase column (4.6 x 250 mm, 5 μ m, 100 Å) [9]
Mobile Phase	Acetonitrile/Water (5/95%) [9]
Buffer	None [9]
Flow Rate	1.0 mL/min [9]
Detection	UV at 200 nm [9]

Section 3: Troubleshooting Guide and FAQs

This section addresses common issues and questions that may arise during experiments involving DMTU.

Troubleshooting Common Experimental Problems



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